

Personal protective equipment for handling BI-882370

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: BI-882370

Cat. No.: B606099

[Get Quote](#)

Essential Safety and Handling Guide for BI-882370

For Researchers, Scientists, and Drug Development Professionals

This document provides crucial safety and logistical information for the handling of **BI-882370**, a potent and selective RAF kinase inhibitor. The following guidelines are designed to ensure the safe use of this compound in a laboratory setting and to provide clear operational and disposal plans.

BI-882370 is a crystalline solid or powder and should be considered hazardous until more comprehensive safety information becomes available.^{[1][2]} All personnel must review the complete Safety Data Sheet (SDS) provided by the supplier before use.^[1]

Personal Protective Equipment (PPE)

Given that **BI-882370** is a potent compound, a conservative approach to personal protection is paramount. The following table summarizes the recommended PPE for handling **BI-882370** powder and solutions.

Operation	Required Personal Protective Equipment
Handling Solid/Powder	- Gloves: Nitrile or other chemically resistant gloves. - Eye Protection: Safety glasses with side shields or chemical splash goggles. - Respiratory Protection: A properly fitted NIOSH-approved respirator (e.g., N95 or higher) is recommended when handling the powder outside of a certified chemical fume hood to prevent inhalation. - Lab Coat: A standard laboratory coat is required.
Handling Solutions	- Gloves: Nitrile or other chemically resistant gloves. - Eye Protection: Safety glasses with side shields or chemical splash goggles. - Lab Coat: A standard laboratory coat is required. - Ventilation: All work with solutions should be conducted in a well-ventilated area, preferably within a chemical fume hood.

Operational Plans: Handling and Storage

Handling:

- Engineering Controls: All weighing and initial dilutions of the **BI-882370** powder should be performed in a certified chemical fume hood to minimize inhalation exposure.
- General Precautions: Avoid ingestion, inhalation, and contact with eyes and skin.[\[1\]](#) Wash hands thoroughly after handling.[\[1\]](#)

Storage:

- **BI-882370** as a solid should be stored at -20°C for long-term stability (up to 4 years).[\[1\]](#)
- Stock solutions can be stored at -20°C for several months.[\[3\]](#) For shorter periods (days to weeks), storage at 0 - 4°C is also acceptable.[\[4\]](#) The product should be stored in a dry, dark place.[\[4\]](#)

Disposal Plan

Dispose of **BI-882370** and any contaminated materials in accordance with all applicable federal, state, and local regulations for hazardous chemical waste. Unused organic solvent waste should be collected in a designated, labeled waste container.

Experimental Protocols

The following are example protocols for the preparation of **BI-882370** for in vitro and in vivo experiments based on available literature.

Preparation of Stock Solutions for In Vitro Assays:

- **BI-882370** is supplied as a crystalline solid.[1]
- To prepare a stock solution, dissolve the compound in an organic solvent such as Dimethyl Sulfoxide (DMSO), ethanol, or dimethyl formamide.[1] The solvent should be purged with an inert gas.[1]
- The solubility in these solvents is approximately 0.1 mg/mL with warming.[1]
- For cellular assays, **BI-882370** has been used at concentrations ranging from 0.1 nM to 3000 nM.[3][5]

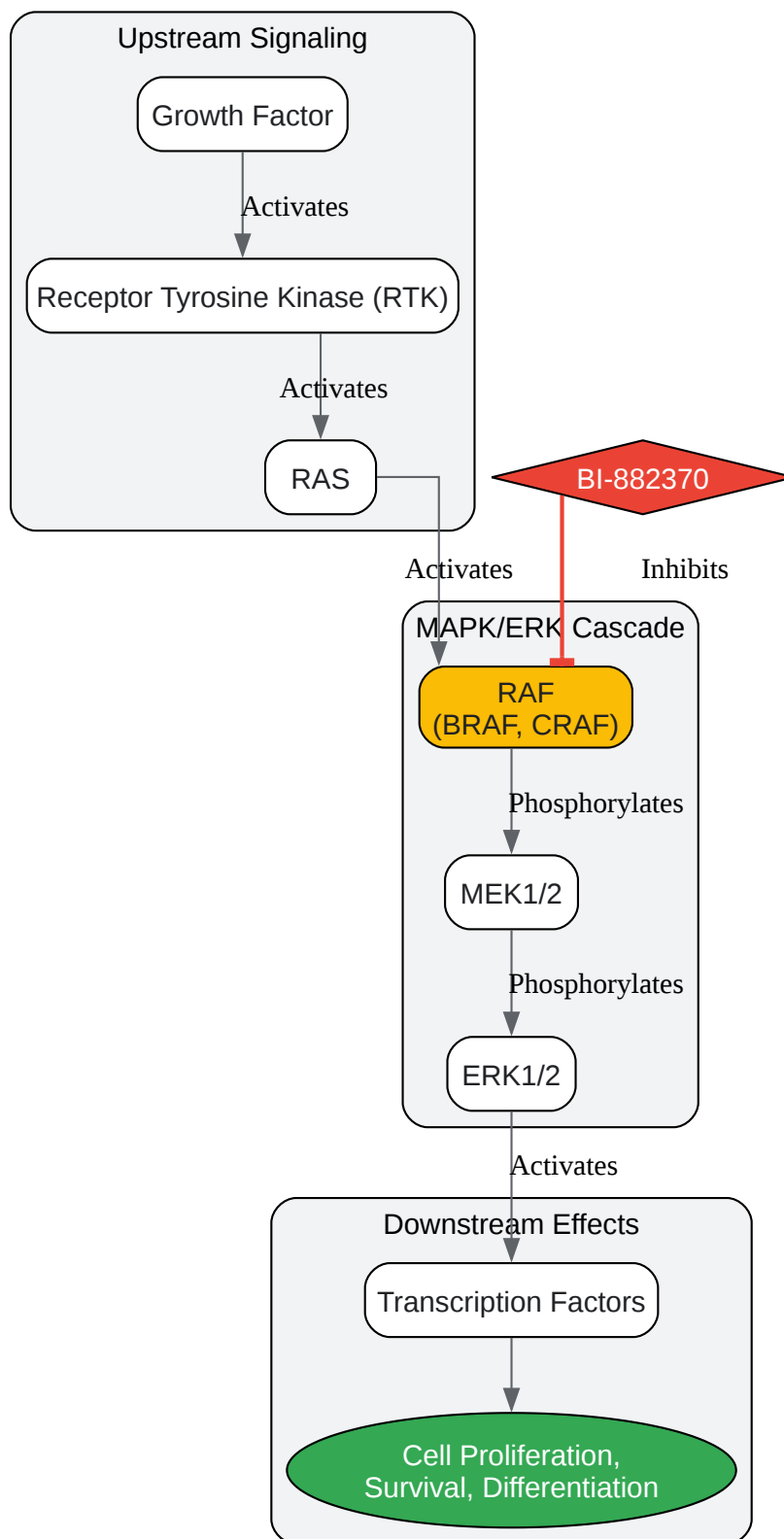
Formulation for In Vivo Oral Administration (Mouse Models):

- For oral administration in mouse xenograft models, **BI-882370** has been formulated in 0.5% Natrosol (hydroxyethyl cellulose) in an acidic buffer (pH 3, citric acid).[6]
- Dosages of 25 mg/kg and 50 mg/kg administered twice daily have been shown to be efficacious in mouse models of BRAF-mutant melanomas and colorectal carcinomas.[2][5]

Signaling Pathway

BI-882370 is a potent inhibitor of RAF kinases, which are key components of the RAS-RAF-MEK-ERK signaling pathway. This pathway is crucial in regulating cell growth, differentiation, and survival. Mutations in the BRAF gene, particularly the V600E mutation, can lead to

constitutive activation of this pathway, driving cancer cell proliferation. **BI-882370** inhibits the oncogenic BRAFV600E-mutant, as well as wild-type BRAF and CRAF kinases.[2][3]



[Click to download full resolution via product page](#)

Caption: The RAS-RAF-MEK-ERK signaling pathway and the inhibitory action of **BI-882370** on RAF kinases.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. cdn.caymanchem.com [cdn.caymanchem.com]
- 2. mybiosource.com [mybiosource.com]
- 3. file.glpbio.com [file.glpbio.com]
- 4. medkoo.com [medkoo.com]
- 5. medchemexpress.com [medchemexpress.com]
- 6. aacrjournals.org [aacrjournals.org]
- To cite this document: BenchChem. [Personal protective equipment for handling BI-882370]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b606099#personal-protective-equipment-for-handling-bi-882370>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com